

Technical Guide: 4-tert-Butylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonyl chloride

Cat. No.: B083295

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CAS Number: 15084-51-2

This technical guide provides a comprehensive overview of **4-tert-butylbenzenesulfonyl chloride**, a key intermediate in pharmaceutical and chemical synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

4-tert-Butylbenzenesulfonyl chloride is an organic compound valued as a building block in complex organic synthesis.^[1] Its physical and chemical properties are summarized below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	15084-51-2 ^{[1][2][3]}
Molecular Formula	C ₁₀ H ₁₃ ClO ₂ S ^{[1][2]}
Molecular Weight	232.73 g/mol ^[2]
IUPAC Name	4-tert-butylbenzene-1-sulfonyl chloride ^{[4][5]}
InChI Key	YEZADZMMVHWFY-UHFFFAOYSA-N
SMILES String	CC(C)(C)c1ccc(cc1)S(Cl)(=O)=O

Table 2: Physical and Spectroscopic Properties

Property	Value
Appearance	White to off-white or light yellow powder, crystals, or chunks[3][4]
Melting Point	78-81 °C (lit.), 78-85 °C[5]
Purity	≥96.0% to >98.0% (GC)[3][5]
Infrared Spectrum	Conforms to structure[4]
Storage	2-8°C in a refrigerator[1]

Synthesis and Experimental Protocols

The synthesis of high-purity **4-tert-butylbenzenesulfonyl chloride** is crucial for its application in pharmaceutical manufacturing. Below is a detailed experimental protocol adapted from patent literature for its production.

Protocol 1: Synthesis of High-Purity 4-tert-Butylbenzenesulfonyl Chloride[9]

This protocol describes a two-step process starting from tert-butylbenzene.

Part A: Sulfonation of tert-Butylbenzene and Chlorination

- **Reaction Setup:** Charge a 1000 mL four-necked flask equipped with a stirrer, thermometer, dropping funnel, and condenser with 134.2 g (1.0 mol) of tert-butylbenzene.
- **Sulfonation:** While maintaining the temperature at 80°C, add 150.1 g (1.5 mol) of concentrated sulfuric acid dropwise over 2 hours. Continue stirring at the same temperature for an additional 8 hours.
- **Chlorination:** After the reaction is complete, add 73 g of N,N-dimethylformamide (DMF) dropwise. Subsequently, add 333.1 g (2.8 mol) of thionyl chloride dropwise over 2 hours while maintaining the temperature at 70°C. Stir the mixture at this temperature for another 2 hours.

Part B: Purification by Recrystallization

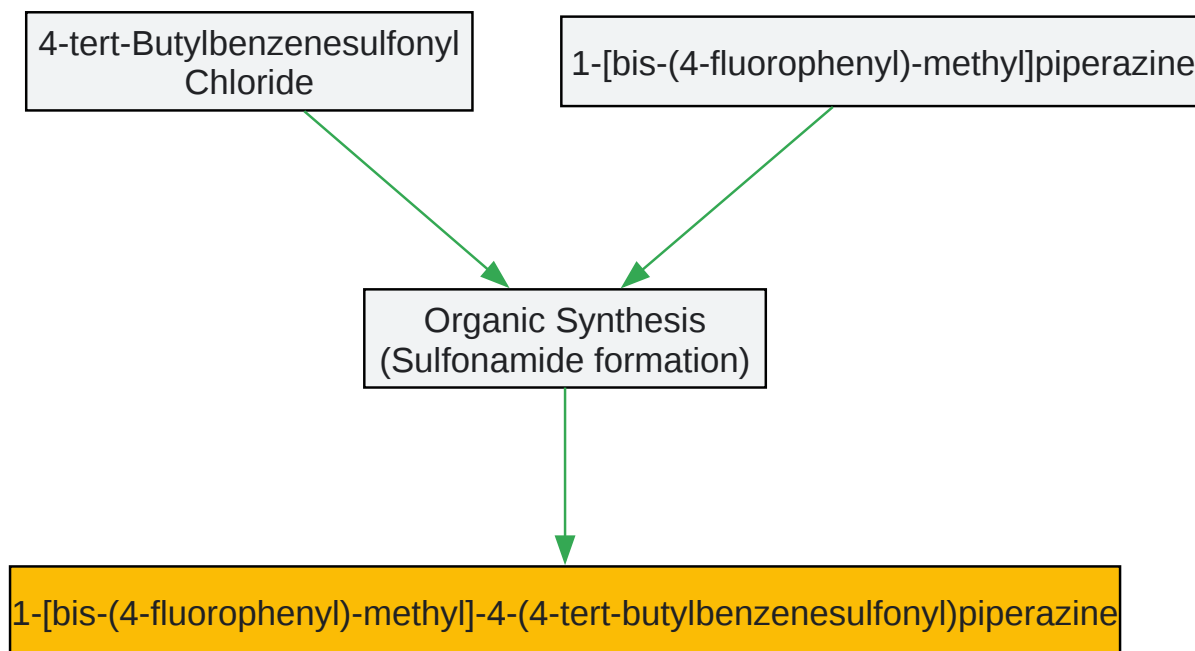
- **Work-up:** Prepare a mixed solution of 400 g of heptane and 700 g of water. Add the reaction solution from Part A dropwise to this mixture. After the addition is complete, raise the temperature to 40°C.
- **Separation:** Separate the organic (oil) layer from the aqueous layer.
- **Crystallization:** Cool the separated oil layer to 0°C over a period of 2 hours.
- **Isolation:** Maintain the temperature at 0°C and continue stirring for 1 hour to allow for complete precipitation of the crystals.
- **Drying:** Filter the precipitated crystals and dry them to obtain high-purity **4-tert-butylbenzenesulfonyl chloride**. The expected purity is approximately 99.8% by HPLC area percentage.^[6]

Caption: Synthesis and purification workflow for **4-tert-butylbenzenesulfonyl chloride**.

Applications in Drug Development

4-tert-Butylbenzenesulfonyl chloride is a versatile intermediate in the synthesis of various therapeutic agents. Its bulky tert-butyl group can impart desirable pharmacokinetic properties to the final active pharmaceutical ingredient (API).

- **Antiallergic and Analgesic Agents:** It serves as a key building block in the creation of complex molecules for antiallergic drugs and analgesics.
- **Specific Synthetic Applications:** It has been utilized in the synthesis of 1-[bis-(4-fluorophenyl)-methyl]-4-(4-tert-butylbenzenesulfonyl)piperazine, a compound with potential medicinal applications.
- **General Intermediate:** It is also noted as an intermediate for producing various pharmaceuticals, including treatments for intestinal diseases.^[6]



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Caption: Application of **4-tert-butylbenzenesulfonyl chloride** in synthesis.

Safety and Handling

4-tert-Butylbenzenesulfonyl chloride is classified as a corrosive and hazardous substance. Proper safety precautions are mandatory when handling this chemical.

Table 3: Hazard Identification and Safety Precautions

Hazard Information	Details
GHS Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage[7][8]
Precautionary Statements	P260: Do not breathe dust/fume/gas/mist/vapours/spray[7][9] P280: Wear protective gloves/protective clothing/eye protection/face protection[7][9] P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting[7][9] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water[9] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[7]
Transport Information	UN Number: Not specified, Proper Shipping Name: CORROSIVE SOLID, ACIDIC, ORGANIC, N.O.S., Hazard Class: 8, Packing Group: II[9][10]

It is essential to consult the full Safety Data Sheet (SDS) before use and to handle the compound in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[9] In case of exposure, follow the first-aid measures outlined in the SDS.[7][8]

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